

# An In-depth Technical Guide to the Safety of h-Met-otbu.HCl

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## Compound of Interest

Compound Name: *h-Met-otbu.hcl*

Cat. No.: B554993

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This technical guide provides a comprehensive overview of the safety data sheet (SDS) information for L-Methionine tert-butyl ester hydrochloride (**h-Met-otbu.HCl**), a derivative of the essential amino acid methionine.<sup>[1]</sup> This compound is utilized in pharmaceutical and nutraceutical research, including in the synthesis of bioactive compounds and as a component in dietary supplements.<sup>[1]</sup> Understanding its safety profile is critical for professionals handling this substance.

## Core Safety and Handling Information

While specific quantitative toxicity data for **h-Met-otbu.HCl** is not readily available in the provided search results, the available safety data sheets indicate that it should be handled with care in a laboratory setting. The toxicological properties have not been fully investigated.<sup>[2]</sup>

## Data Presentation

The following tables summarize the available quantitative and qualitative data for **h-Met-otbu.HCl**.

Table 1: Chemical and Physical Properties

Property	Value	Source
Chemical Name	L-Methionine tert-butyl ester hydrochloride	[1][3]
Synonyms	h-Met-otbu.HCl, L-Met-OtBu.HCl	
CAS Number	91183-71-0	
Molecular Formula	C9H19NO2S.HCl	
Molecular Weight	241.77 g/mol	
Appearance	White solid/powder	
Melting Point	144 - 152 °C	
Solubility	No information available	
Odor	No information available	

Table 2: Handling and Storage

Parameter	Recommendation	Source
Handling	Avoid contact with skin, eyes, and clothing. Avoid ingestion and inhalation. Avoid dust formation. Use in a well-ventilated area.	
Storage	Keep refrigerated. Store at 0 - 8 °C.	
Incompatible Materials	Strong oxidizing agents.	

Table 3: Personal Protective Equipment (PPE)

Type	Specification	Source
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.	
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.	
Respiratory Protection	No protective equipment is needed under normal use conditions. A particle filter is recommended if dust is generated.	

Table 4: First Aid Measures

Exposure Route	First Aid Procedure	Source
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.	
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Get medical attention.	
Inhalation	Remove to fresh air. Get medical attention immediately if symptoms occur.	
Ingestion	Clean mouth with water and drink afterwards plenty of water. Get medical attention if symptoms occur.	

Table 5: Fire Fighting Measures

Aspect	Information	Source
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.	
Hazardous Decomposition Products	Carbon monoxide (CO), Carbon dioxide (CO <sub>2</sub> ), Nitrogen oxides (NO <sub>x</sub> ), Sulfur oxides, Hydrogen chloride.	
Protective Equipment	As in any fire, wear self-contained breathing apparatus pressure-demand, MSHA/NIOSH (approved or equivalent) and full protective gear.	

Table 6: Toxicological Information

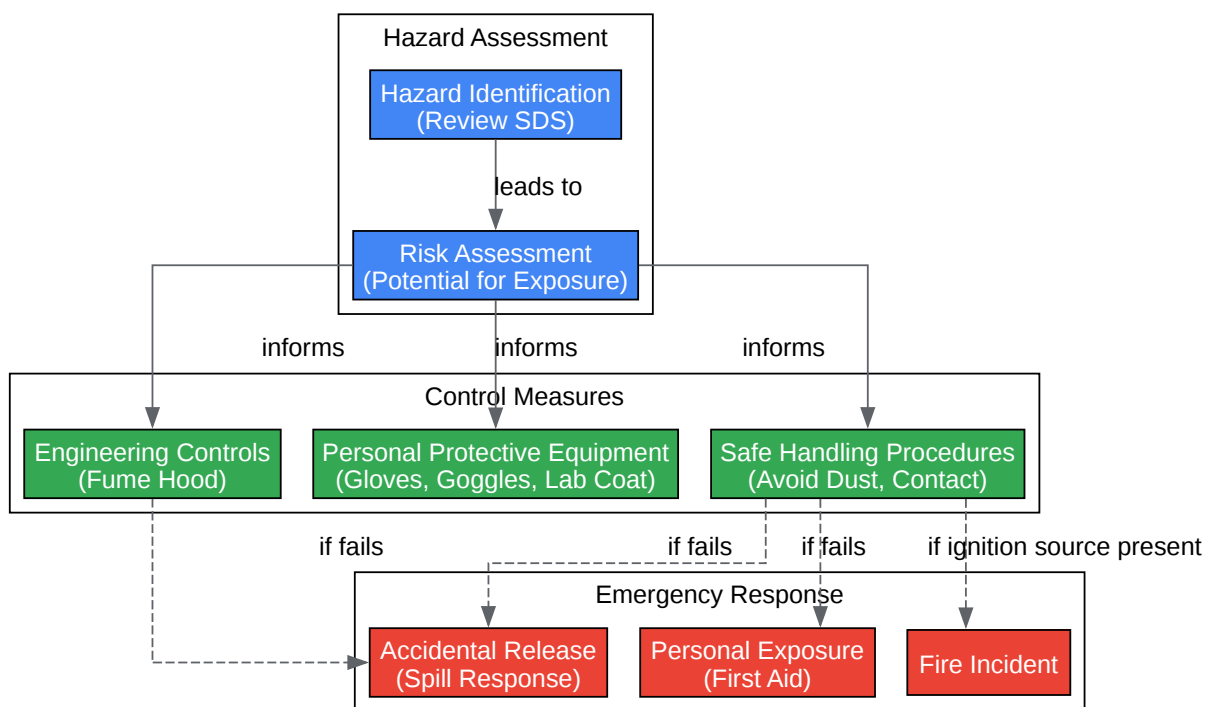
Data Point	Value	Source
Acute Toxicity	Product information not available. The toxicological properties have not been fully investigated.	
Irritation	No information available.	
Sensitization	No information available.	
Carcinogenicity	Not listed by IARC, NTP, ACGIH, OSHA, or Mexico.	
Mutagenic Effects	No information available.	

## Experimental Protocols

Detailed methodologies for key experiments, such as toxicological studies, are not available in the provided search results. The safety data sheets for **h-Met-otbu.HCl** do not cite specific experimental protocols.

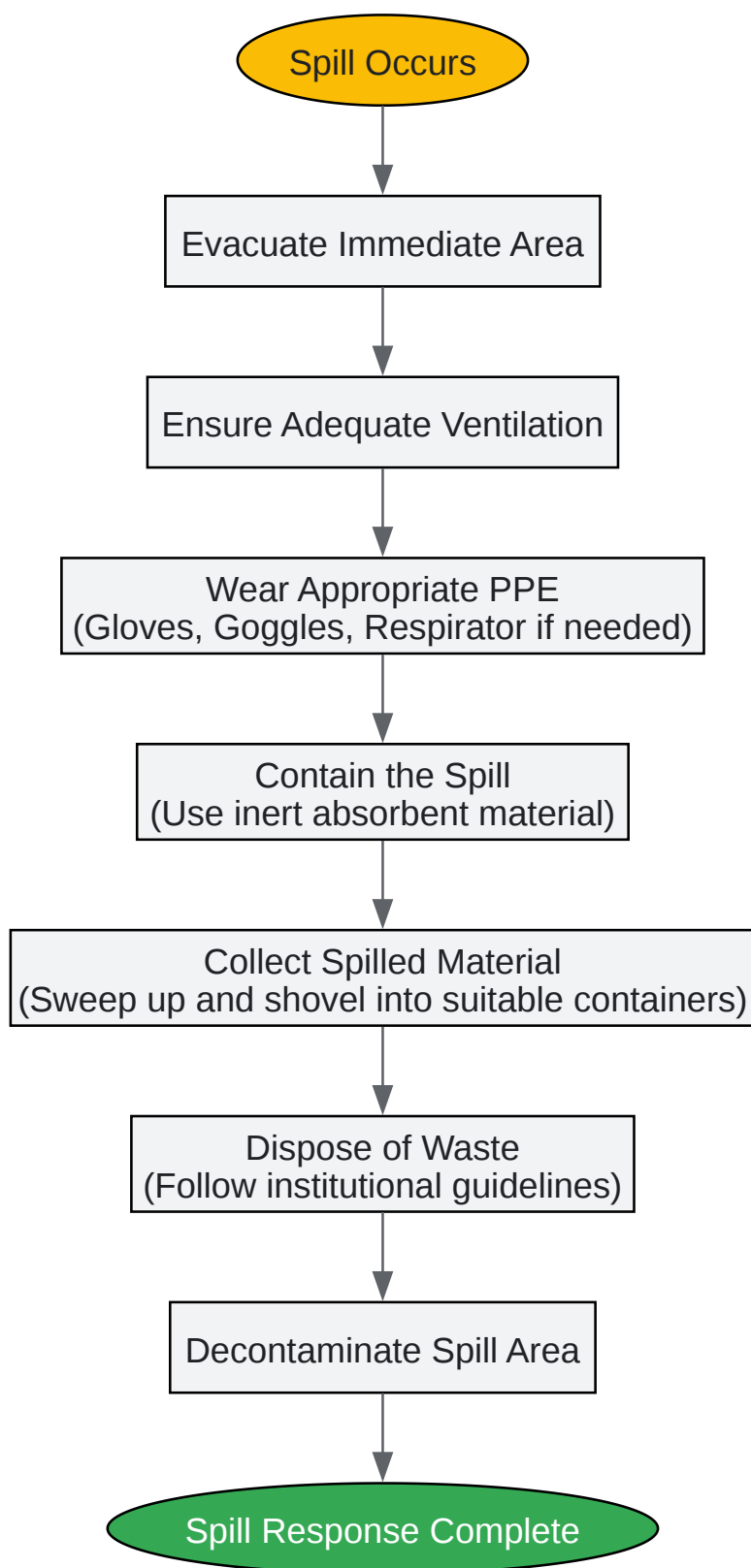
## Visualizations

The following diagrams illustrate key safety-related workflows for handling **h-Met-otbu.HCl**.



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Caption: Logical workflow from hazard assessment to emergency response for **h-Met-otbu.HCl**.



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Caption: Step-by-step protocol for responding to a spill of **h-Met-otbu.HCl**.

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## References

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